

2,4-Pentanedione dioxime InChIKey and SMILES notation

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,4-Pentanedione dioxime

CAS No.: 2157-56-4

Cat. No.: B1294817

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An In-Depth Technical Guide to **2,4-Pentanedione Dioxime**: Structure, Synthesis, and Applications

Abstract

This technical guide provides a comprehensive overview of **2,4-Pentanedione dioxime** (CAS No: 2157-56-4), a versatile organic compound with significant applications in analytical chemistry, organic synthesis, and biomedical research. This document details its fundamental chemical identifiers, including InChIKey and SMILES notations, outlines its physicochemical properties, and presents a validated synthesis protocol. Furthermore, it explores the mechanistic basis of its utility as a chelating agent and a precursor for heterocyclic compounds, offering valuable insights for researchers, scientists, and professionals in drug development.

Core Chemical Identifiers

2,4-Pentanedione dioxime, also known as Acetylacetone dioxime, is an organic compound characterized by its dioxime functional group.^[1] Accurate identification is paramount for database searches, regulatory submissions, and experimental replication. The key identifiers are summarized below.

Identifier	Value	Source
IUPAC Name	(NZ)-N-[(4Z)-4-hydroxyiminopentan-2-ylidene]hydroxylamine	Smolecule[1]
CAS Number	2157-56-4	NIST[2], PubChem[3]
InChIKey	WBRYLZHYOFBTPD-UHFFFAOYSA-N	NIST[2][4][5], Cheméo[6]
Canonical SMILES	<chem>CC(=NO)CC(=NO)C</chem>	Smolecule[1], ChemicalBook[7][8]
Isomeric SMILES	<chem>C/C(=N/O)/C/C(=N\O)/C</chem>	Smolecule[1], PubChem[3]
Molecular Formula	C ₅ H ₁₀ N ₂ O ₂	Smolecule[1], NIST[2]

Physicochemical and Safety Profile

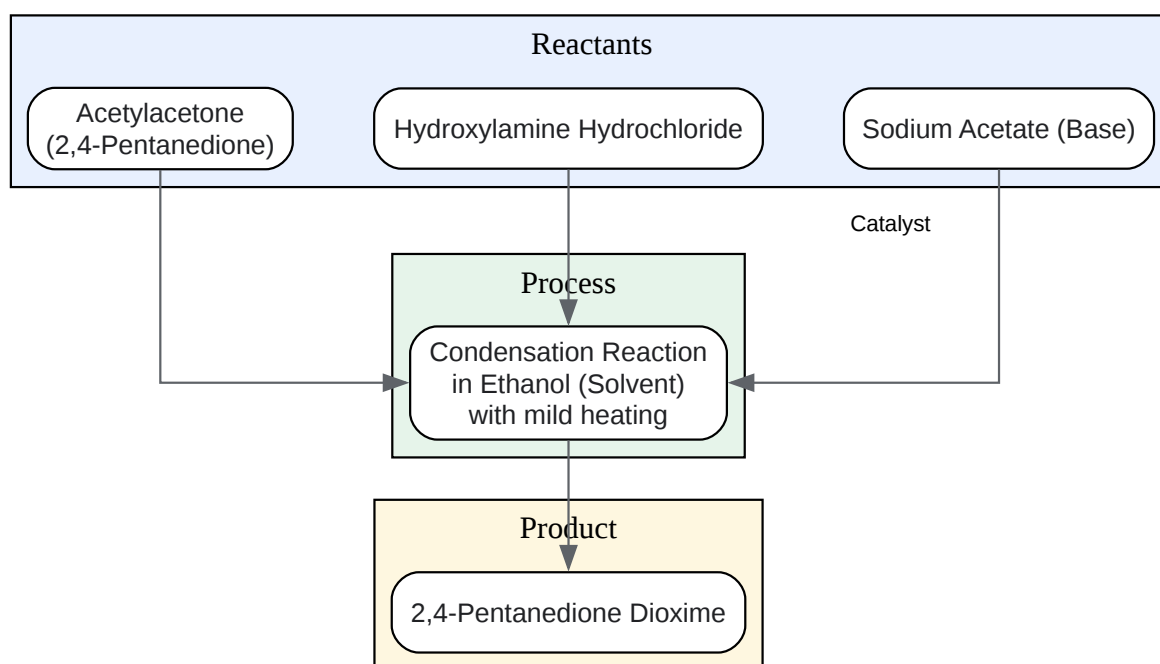
The compound's physical properties dictate its handling, storage, and application in various experimental settings. It is soluble in water, ether, and ethanol, which allows for its use in a range of solvent systems.[1]

Property	Value	Source
Molecular Weight	130.15 g/mol	Smolecule[1], PubChem[3]
Appearance	White to almost white crystalline solid	Smolecule[1]
Hazards	Causes skin and serious eye irritation. May cause respiratory irritation.[3][9]	PubChem[3], Echemi[9]

Synthesis and Structural Considerations

Synthetic Pathway: Oximation of a β -Diketone

The most prevalent and efficient method for synthesizing **2,4-Pentanedione dioxime** is the condensation reaction between acetylacetone (2,4-pentanedione) and hydroxylamine.^[1] This reaction is a classic example of oximation, where the carbonyl groups of the diketone react with hydroxylamine to form oxime functional groups. The causality behind this choice of precursor lies in the high reactivity of the carbonyl carbons in acetylacetone, which are susceptible to nucleophilic attack by the nitrogen atom of hydroxylamine. The presence of a weak base, such as sodium acetate, is crucial to deprotonate the hydroxylamine hydrochloride, liberating the free hydroxylamine needed for the reaction.



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Caption: Synthesis workflow for **2,4-Pentanedione dioxime**.

Experimental Protocol: Synthesis of 2,4-Pentanedione Dioxime

This protocol is a self-validating system designed for high yield and purity.

- **Reagent Preparation:** In a 250 mL round-bottom flask, dissolve acetylacetone in ethanol. In a separate beaker, prepare an aqueous solution of hydroxylamine hydrochloride and sodium acetate.
- **Reaction Initiation:** Slowly add the hydroxylamine hydrochloride/sodium acetate solution to the stirred ethanolic solution of acetylacetone at room temperature.
- **Reaction Conditions:** Equip the flask with a reflux condenser and heat the mixture gently using a water bath. The mild heating provides the necessary activation energy for the condensation without promoting side reactions.
- **Monitoring and Workup:** Monitor the reaction progress using thin-layer chromatography (TLC). Upon completion, cool the reaction mixture to room temperature and then place it in an ice bath to facilitate the precipitation of the product.
- **Isolation and Purification:** Collect the white crystalline solid by vacuum filtration. Wash the crystals with cold distilled water to remove any unreacted starting materials and salts.
- **Drying and Characterization:** Dry the purified **2,4-Pentanedione dioxime** in a desiccator. Confirm the identity and purity of the product using techniques such as melting point determination, NMR spectroscopy, and IR spectroscopy.

Structural Isomerism

It is important for researchers to recognize that **2,4-Pentanedione dioxime** can exist as a mixture of geometric isomers (E,E), (Z,Z), and (Z,E) due to the carbon-nitrogen double bonds. [10] Computational studies suggest that the (Z,E) isomer is the major product formed under typical synthesis conditions.[10] The specific isomeric ratio can influence the compound's complexation behavior and reactivity.

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Sources

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- [To cite this document: BenchChem. \[2,4-Pentanedione dioxime InChIKey and SMILES notation\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1294817/docs#2-4-pentanedione-dioxime-inchikey-and-smiles-notation\]](#)

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